

Application Notes and Protocols: Preparation of JANEX-1 Stock Solution in DMSO

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Compound of Interest

Compound Name: JANEX-1

Cat. No.: B1683305

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Abstract

JANEX-1, also known as WHI-P131, is a potent and selective inhibitor of Janus kinase 3 (JAK3), a critical enzyme in the JAK/STAT signaling pathway that plays a key role in immune system regulation.^{[1][2][3][4]} Accurate and consistent preparation of **JANEX-1** stock solutions is paramount for reliable and reproducible experimental results in cell-based assays and preclinical studies. This document provides a detailed protocol for the preparation, storage, and handling of **JANEX-1** stock solutions in dimethyl sulfoxide (DMSO), along with relevant technical data and diagrams to ensure proper application.

Chemical and Physical Properties

A summary of the key properties of **JANEX-1** is provided in the table below.

Property	Value	Reference
Synonyms	WHI-P131, Janex 1, WHI-P131	[2][5]
Molecular Formula	C ₁₆ H ₁₅ N ₃ O ₃	[1][5][6]
Molecular Weight	297.31 g/mol	[1][3][5][6]
CAS Number	202475-60-3	[1][5][6]
Appearance	Powder	[6]
IC ₅₀ (JAK3)	78 µM (in a cell-free assay)	[1][3][6]

Solubility and Storage

Proper dissolution and storage are critical for maintaining the stability and activity of **JANEX-1**.

Parameter	Recommendation	Reference
Solvent	Dimethyl Sulfoxide (DMSO)	[1][3][5][6]
Solubility in DMSO	≥ 5 mg/mL (16.81 mM) to ≥ 100 mg/mL (336.35 mM)	[1][3][5][6]
Powder Storage	-20°C for up to 3 years	[1][2][6]
Stock Solution Storage	Aliquot and store at -80°C for up to 1 year or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[1][2][7]

Note: The solubility of **JANEX-1** in DMSO can be affected by the purity of the DMSO. It is highly recommended to use fresh, anhydrous (moisture-free) DMSO to achieve optimal dissolution, as moisture can reduce solubility.[1] If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution.[7]

Experimental Protocol: Preparation of a 10 mM JANEX-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JANEX-1** in DMSO, a commonly used concentration for in vitro studies.

Materials:

- **JANEX-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

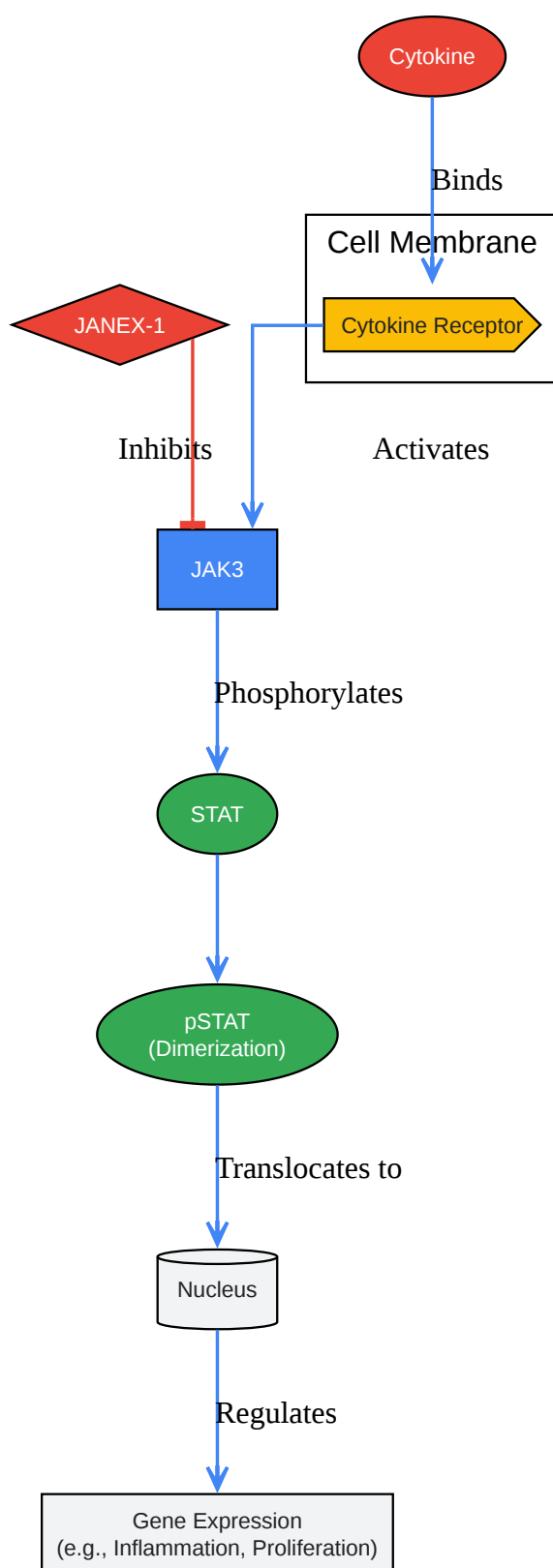
- **Pre-weighing Preparation:** Allow the **JANEX-1** vial to equilibrate to room temperature before opening to prevent condensation of moisture onto the powder.
- **Weighing JANEX-1:** Carefully weigh out the desired amount of **JANEX-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.97 mg of **JANEX-1** (Molecular Weight = 297.31).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **JANEX-1** powder. For a 10 mM stock solution, add 1 mL of DMSO for every 2.97 mg of **JANEX-1**.
- **Mixing:** Cap the tube securely and vortex thoroughly until the **JANEX-1** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If needed, gentle warming or brief sonication can be employed to facilitate dissolution.

- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.
- **Labeling and Long-term Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).^{[1][2][7]}

Signaling Pathway and Experimental Workflow

JANEX-1 Mechanism of Action

JANEX-1 selectively inhibits JAK3, thereby blocking the phosphorylation of downstream STAT proteins (STAT-1, STAT-3, and STAT-5).^{[1][3]} This inhibition disrupts the signaling cascade initiated by cytokines, which is crucial for the proliferation and activation of various immune cells.^[1]

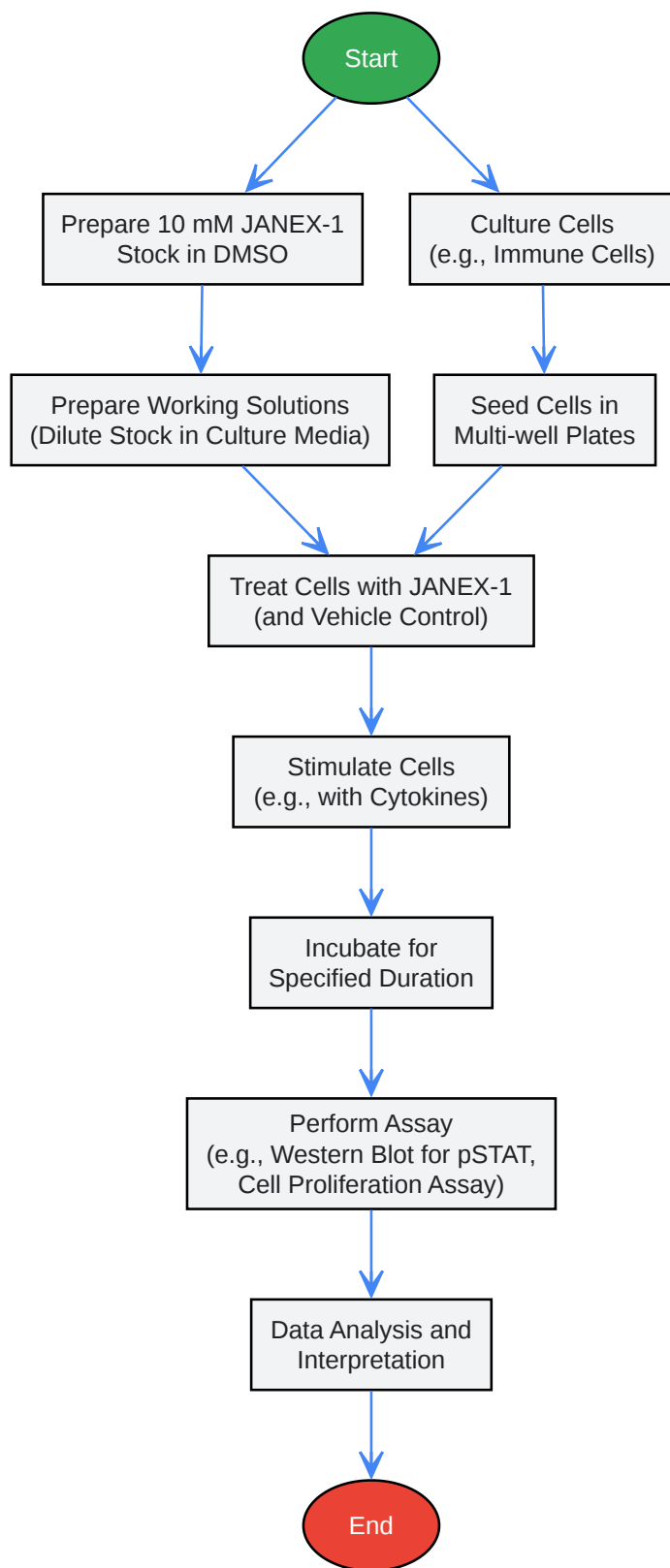


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Caption: **JANEX-1** inhibits the JAK3/STAT signaling pathway.

General Experimental Workflow for In Vitro Cell-Based Assays

The following diagram illustrates a typical workflow for utilizing the **JANEX-1** stock solution in a cell-based assay to evaluate its efficacy.



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Caption: Workflow for a typical cell-based assay using **JANEX-1**.

Safety Precautions

Standard laboratory safety practices should be followed when handling **JANEX-1** and DMSO. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. DMSO can facilitate the absorption of substances through the skin, so direct contact should be avoided. All procedures should be performed in a well-ventilated area or a chemical fume hood.

By adhering to these guidelines, researchers can ensure the consistent and effective use of **JANEX-1** in their experimental endeavors, leading to more reliable and impactful scientific findings.

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